

solubility of 3,5-Dichlorophenol-d3 in different solvents

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Compound of Interest

Compound Name: 3,5-Dichlorophenol-d3

Cat. No.: B12297389

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An In-depth Technical Guide on the Solubility of **3,5-Dichlorophenol-d3**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3,5-Dichlorophenol-d3**. While specific quantitative solubility data for the deuterated form is not extensively available in published literature, the solubility is expected to be highly comparable to its non-deuterated counterpart, 3,5-Dichlorophenol. This document presents the available solubility data for 3,5-Dichlorophenol as a close surrogate, details a standard experimental protocol for solubility determination, and illustrates the application of **3,5-Dichlorophenol-d3** in experimental workflows.

Data Presentation: Solubility of 3,5-Dichlorophenol

The following table summarizes the known solubility of 3,5-Dichlorophenol in various solvents. This data serves as a strong proxy for the solubility of **3,5-Dichlorophenol-d3**.

Solvent	Chemical Formula	Solubility Description	Quantitative Solubility (at 25 °C unless specified)
Water	H ₂ O	Limited / Slightly Soluble / Poor	1.4 g/L (at room temperature)[1], 5,380 mg/L[2], 0.54 g/100mL[2]
Ethanol	C ₂ H ₅ OH	Soluble / Very Soluble	Data not specified[1][2][3]
Acetone	C ₃ H ₆ O	Soluble	Data not specified[1]
Ethyl Ether	(C ₂ H ₅) ₂ O	Very Soluble	Data not specified[2][3]
Petroleum Ether	Mixture	Soluble	Data not specified[2][3]
Chloroform	CHCl ₃	Slightly Soluble	Data not specified[3]
Ethyl Acetate	C ₄ H ₈ O ₂	Slightly Soluble	Data not specified[3]

Experimental Protocols: Solubility Determination

A standard and widely accepted method for determining the solubility of phenolic compounds is the shake-flask method.[4] This protocol provides a reliable way to ascertain the saturation point of a compound in a given solvent.

Objective: To determine the equilibrium solubility of **3,5-Dichlorophenol-d3** in a specific solvent at a controlled temperature.

Materials:

- **3,5-Dichlorophenol-d3**
- Solvent of interest
- Analytical balance

- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-MS)

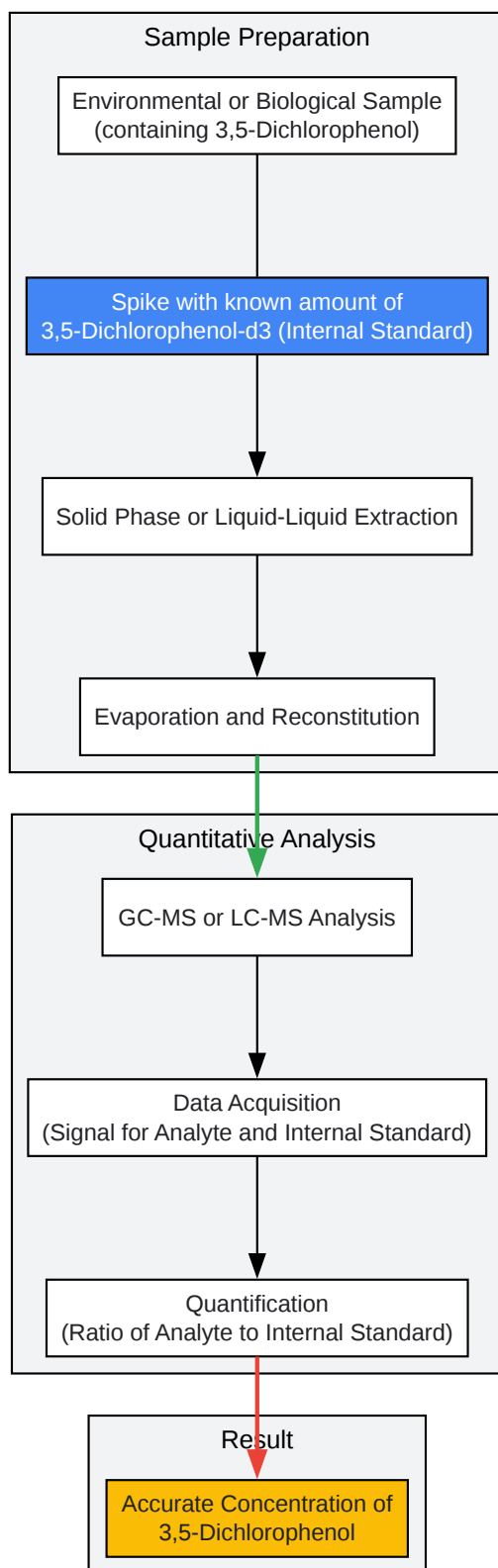
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **3,5-Dichlorophenol-d3** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- **Equilibration:** Place the container in a shaking incubator set to a constant temperature (e.g., 25 °C). Agitate the mixture for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically.
- **Phase Separation:** After equilibration, allow the suspension to settle. To ensure complete separation of the solid and liquid phases, centrifuge the samples at a high speed.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a syringe. To prevent any undissolved particles from being transferred, pass the aliquot through a syringe filter into a pre-weighed volumetric flask.
- **Gravimetric Analysis (Optional but recommended):** Record the weight of the collected filtrate. This, combined with the volume, allows for precise concentration calculations.
- **Quantification:**
 - Dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a calibrated analytical method (e.g., HPLC-UV or GC-MS) to determine the concentration of **3,5-Dichlorophenol-d3**.

- Calculation: Based on the measured concentration and the dilution factor, calculate the solubility of **3,5-Dichlorophenol-d3** in the solvent, typically expressed in g/L or mg/mL.

Mandatory Visualization

3,5-Dichlorophenol-d3 is frequently utilized as an internal standard for the quantitative analysis of 3,5-Dichlorophenol and other related analytes in various matrices.[5] The following diagram illustrates this logical workflow.



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Caption: Workflow for the use of **3,5-Dichlorophenol-d3** as an internal standard.

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